

# Application Notes and Protocols: Preparation of GSK2656157 Stock Solution with DMSO

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## Compound of Interest

Compound Name: GSK2656157

Cat. No.: B612095

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This document provides a detailed protocol for the preparation of a stock solution of **GSK2656157**, a potent and selective PERK inhibitor, using Dimethyl Sulfoxide (DMSO) as the solvent. Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results.

## Introduction

**GSK2656157** is an ATP-competitive inhibitor of the Protein kinase R (PKR)-like endoplasmic reticulum kinase (PERK), a key component of the unfolded protein response (UPR).<sup>[1][2][3]</sup> It is a valuable tool for studying the role of PERK in various cellular processes, including protein folding, stress responses, and diseases such as cancer. Accurate preparation of a stable and concentrated stock solution is the first critical step for any in vitro or in vivo studies. DMSO is the recommended solvent for **GSK2656157** due to its high solubilizing capacity for this compound.<sup>[4][5][6]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative information for **GSK2656157** and the preparation of its stock solution.

Parameter	Value	Reference
Molecular Weight	416.45 g/mol (or Da)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	White to light yellow solid powder	<a href="#">[1]</a> <a href="#">[3]</a>
Purity	>98%	<a href="#">[3]</a>
Solubility in DMSO	Up to 100 mg/mL	<a href="#">[5]</a>
Recommended Stock Concentration	10 mM - 50 mM	
Storage of Stock Solution	-20°C for up to 6 months	<a href="#">[5]</a>

## Experimental Protocol

This protocol outlines the steps to prepare a 10 mM stock solution of **GSK2656157** in DMSO. This is a commonly used concentration for cellular assays.

### 3.1. Materials and Equipment

- **GSK2656157** powder
- Anhydrous/molecular sieve-dried, sterile DMSO
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Sterile pipette tips
- Vortex mixer
- (Optional) Water bath or heat block set to 37°C

### 3.2. Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle **GSK2656157** powder in a chemical fume hood to avoid inhalation.
- DMSO is a potent solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.
- Consult the Safety Data Sheet (SDS) for **GSK2656157** and DMSO before starting the procedure.

### 3.3. Step-by-Step Procedure

- Calculate the required mass of **GSK2656157**: To prepare a 10 mM stock solution, use the following formula:  $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$

Example for 1 mL of 10 mM stock solution:  $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 416.45 \text{ g/mol} \times 1000 \text{ mg/g} = 4.1645 \text{ mg}$

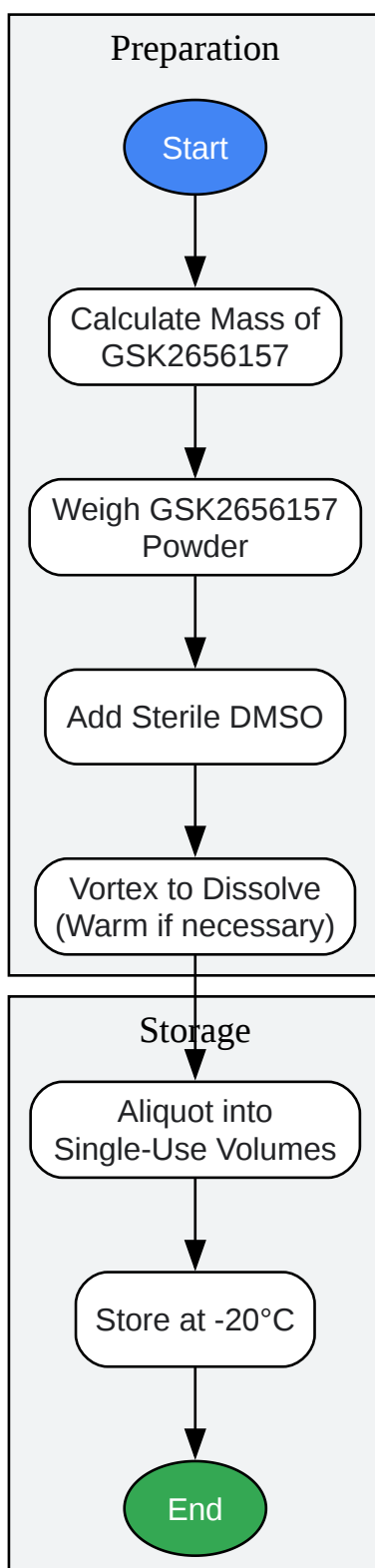
- Weigh the **GSK2656157** powder: Carefully weigh out the calculated mass of **GSK2656157** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Add DMSO: Add the desired volume of sterile DMSO to the microcentrifuge tube containing the **GSK2656157** powder. For the example above, add 1 mL of DMSO.
- Dissolve the compound: Close the tube tightly and vortex the solution until the **GSK2656157** powder is completely dissolved. If the compound does not dissolve readily, gentle warming in a 37°C water bath for a few minutes can aid dissolution.[4] Visually inspect the solution to ensure there are no visible particles.
- Aliquot and Store: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C. Stock solutions are reported to be stable for up to 6 months when stored properly.[5]

### 3.4. Calculation Table for Different Stock Concentrations

Desired Stock Concentration	Volume of DMSO	Mass of GSK2656157 to Weigh (MW = 416.45 g/mol )
10 mM	1 mL	4.16 mg
20 mM	1 mL	8.33 mg
50 mM	1 mL	20.82 mg
10 mM	5 mL	20.82 mg
50 mM	5 mL	104.11 mg

## Diagrams

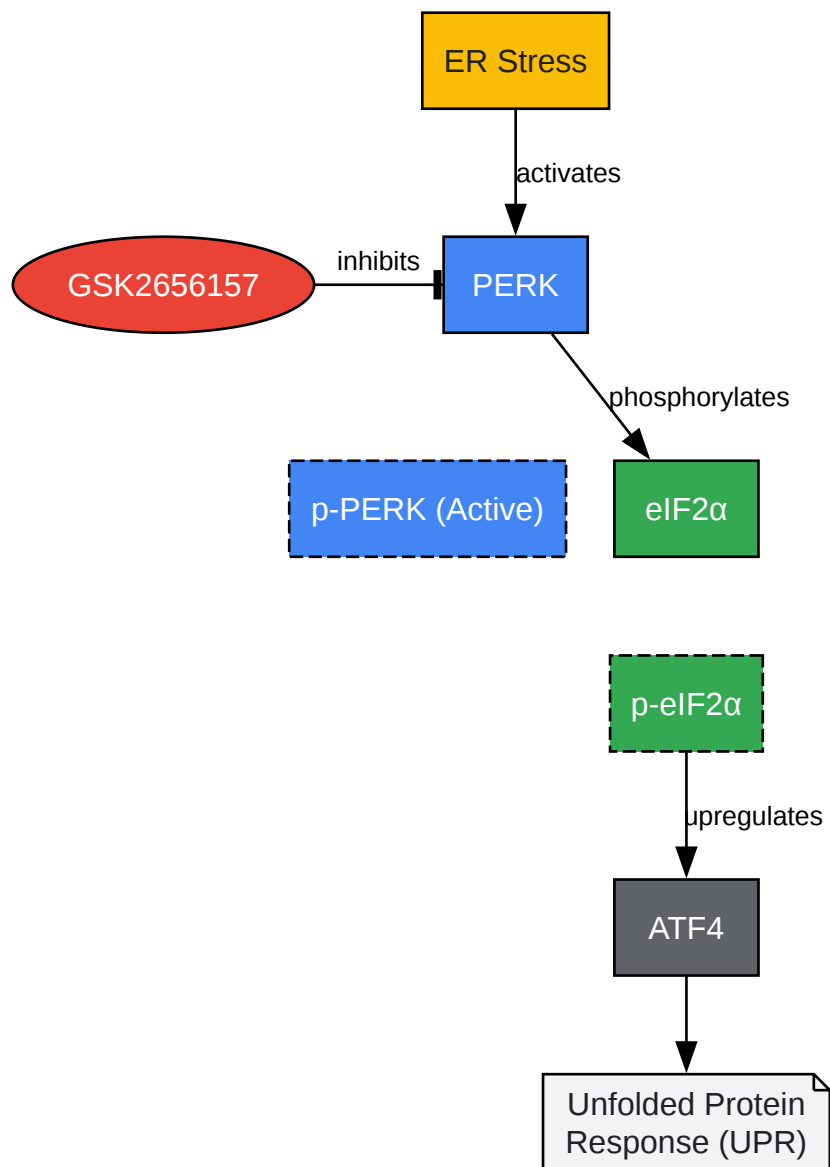
### 4.1. Experimental Workflow



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Caption: Workflow for preparing **GSK2656157** stock solution.

## 4.2. Signaling Pathway



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Caption: Inhibition of the PERK signaling pathway by **GSK2656157**.

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